

Proper Disposal of Leucettine L41: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *leucettine L41*

Cat. No.: *B1662490*

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For immediate reference, this document outlines the essential procedures for the safe and compliant disposal of **Leucettine L41**, a potent inhibitor of dual-specificity tyrosine phosphorylation-regulated kinases (DYRKs) and CDC-like kinases (CLKs). Adherence to these guidelines is critical to ensure personnel safety and environmental protection.

Leucettine L41 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, proper disposal is not merely a procedural formality but a critical aspect of laboratory safety and environmental responsibility. The following information provides a step-by-step guide for researchers, scientists, and drug development professionals.

Chemical and Hazard Profile

A summary of the key data for **Leucettine L41** is provided in the table below for easy reference. This information is critical for a comprehensive understanding of the compound's hazard profile.

Property	Value	Reference
Chemical Name	Leucettine L41	[2]
CAS Number	112978-84-3	[1]
Molecular Formula	C17H13N3O3	[1]
Molecular Weight	307.309 g/mol	[1]
GHS Hazard Statements	H302: Harmful if swallowed	[1]
H410: Very toxic to aquatic life with long lasting effects	[1]	

Experimental Protocol: Waste Disposal

The following protocol details the approved methodology for the disposal of **Leucettine L41**. This procedure should be conducted in a designated laboratory area, and all personnel must be equipped with the appropriate personal protective equipment (PPE).

1. Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.
- Hand Protection: Use protective gloves (e.g., nitrile).
- Body Protection: Wear an impervious laboratory coat.
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form, to avoid dust and aerosol formation.[1]

2. Waste Segregation and Collection:

- Solid Waste: Collect unused **Leucettine L41** powder and any materials contaminated with the solid (e.g., weighing paper, contaminated gloves) in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste: Solutions containing **Leucettine L41** should be collected in a separate, sealed, and clearly labeled container for liquid chemical waste. Do not mix with other solvent

waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Empty Containers: Rinse empty containers thoroughly with a suitable solvent (e.g., DMSO, as it is a known solvent for this compound).[3] The rinsate should be collected as liquid chemical waste.

3. Labeling and Storage of Waste:

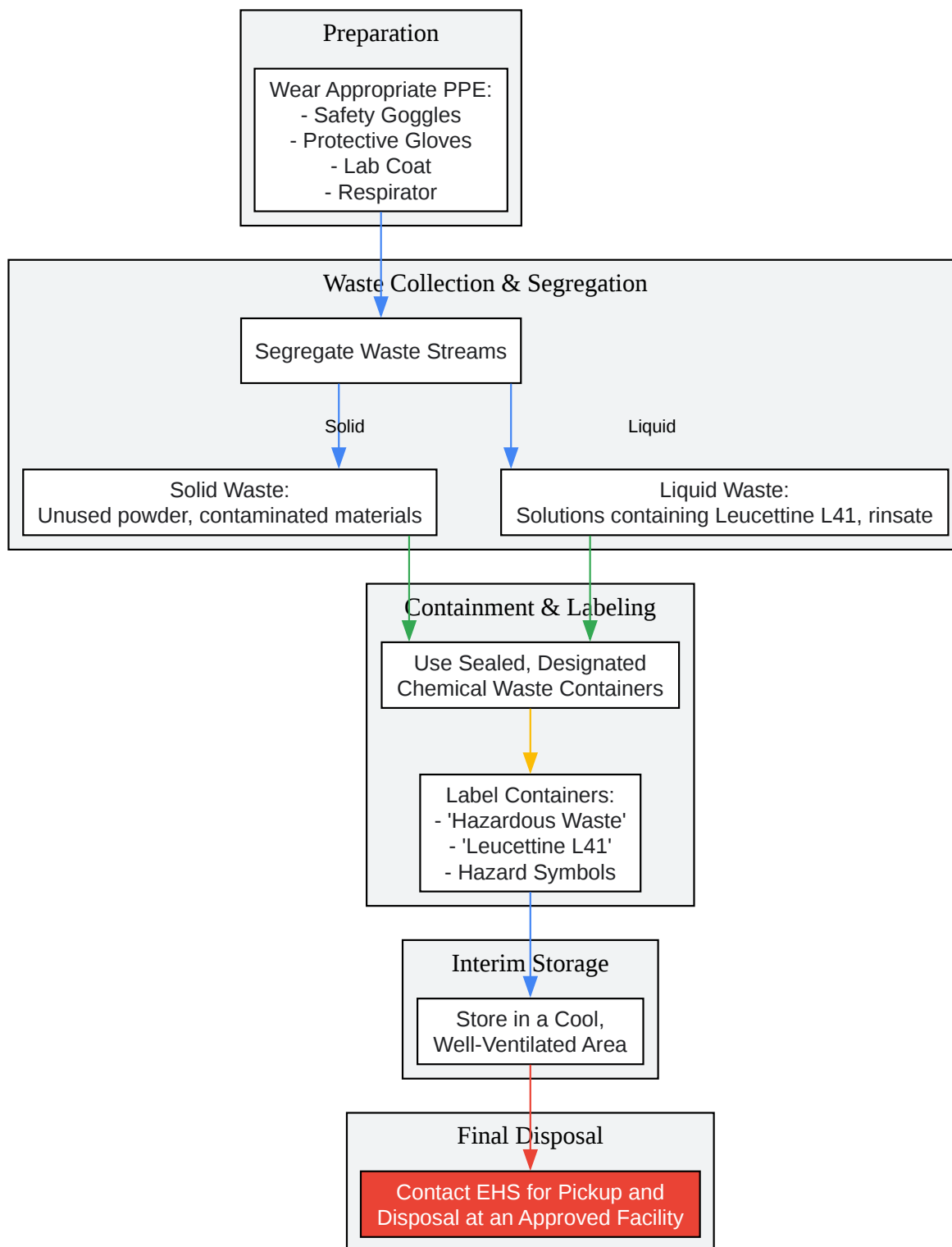
- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Leucettine L41**," and the associated hazard symbols (e.g., harmful, environmentally hazardous).
- Store the sealed waste containers in a cool, well-ventilated area, away from direct sunlight and sources of ignition, pending disposal.[1]

4. Final Disposal:

- Dispose of the contents and the container at an approved waste disposal plant.[1] Contact your institution's EHS office to arrange for the pickup and disposal of the chemical waste. Do not dispose of **Leucettine L41** down the drain or in the regular trash.

Disposal Workflow

The following diagram illustrates the logical flow of the **Leucettine L41** disposal procedure, from initial handling to final disposal.



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Caption: **Leucettine L41** Disposal Workflow Diagram.

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References

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